

physical and chemical properties of rubidium hydrogen carbonate

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Compound of Interest

Compound Name: Rubidium hydrogen carbonate

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A Technical Guide to Rubidium Hydrogen Carbonate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **rubidium hydrogen carbonate** (RbHCO_3). The information is curated for professionals in research and development, with a focus on data clarity and experimental context.

Physical Properties

Rubidium hydrogen carbonate is a white, crystalline solid.^[1] It is known to exist in different crystal structures depending on the temperature, undergoing a phase transition at lower temperatures.^{[2][3]}

Table 1: General Physical Properties of Rubidium Hydrogen Carbonate

Property	Value	Source(s)
Molecular Formula	CH ₂ O ₃ Rb	[4]
Molecular Weight	146.485 g/mol	[5]
Appearance	White rhombohedral crystals	[6][7]
Density	2.8 g/cm ³	[8]
Solubility in Water	116 g/100 mL at 20°C	[6][9]

Chemical Properties

Rubidium hydrogen carbonate exhibits typical reactivity for an alkali metal bicarbonate. It is a key intermediate in various chemical syntheses and displays interesting thermal decomposition behavior.

Table 2: Chemical Identifiers and Properties

Property	Value	Source(s)
IUPAC Name	rubidium;hydrogen carbonate	[5]
CAS Number	19088-74-5	[5]
Decomposition Point	175 °C	[8]
Standard Enthalpy of Formation	-962 kJ/mol	[8]

Thermal Decomposition

Upon heating, **rubidium hydrogen carbonate** decomposes to form rubidium carbonate, water, and carbon dioxide.[4] This decomposition process is a critical consideration in its handling and application at elevated temperatures.

Reactivity

As a bicarbonate, it will react with acids to produce rubidium salts, water, and carbon dioxide. It can also be formed by the carbonation of rubidium carbonate or the reaction of rubidium

hydroxide with carbon dioxide.[4][10]

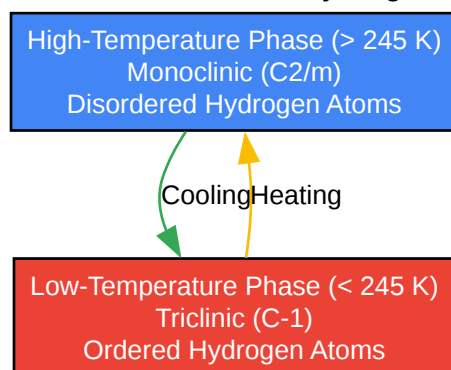
Crystal Structure and Phase Transition

A notable characteristic of **rubidium hydrogen carbonate** is its order-disorder phase transition at a critical temperature (T_C) of 245 K (-28.15 °C).[2][3]

- High-Temperature Phase (>245 K): Above this temperature, it possesses a monoclinic crystal structure (space group C2/m). In this phase, the hydrogen atoms within the hydrogen bonds connecting the bicarbonate anions are disordered.[2][3]
- Low-Temperature Phase (<245 K): Below the transition temperature, the hydrogen atoms become ordered, leading to a reduction in crystal symmetry to a triclinic system (space group C-1).[2][3]

This phase transition is a key area of research in the solid-state chemistry of this compound.

Phase Transition of Rubidium Hydrogen Carbonate



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Caption: Phase transition diagram for **rubidium hydrogen carbonate**.

Experimental Protocols

Synthesis of Rubidium Hydrogen Carbonate

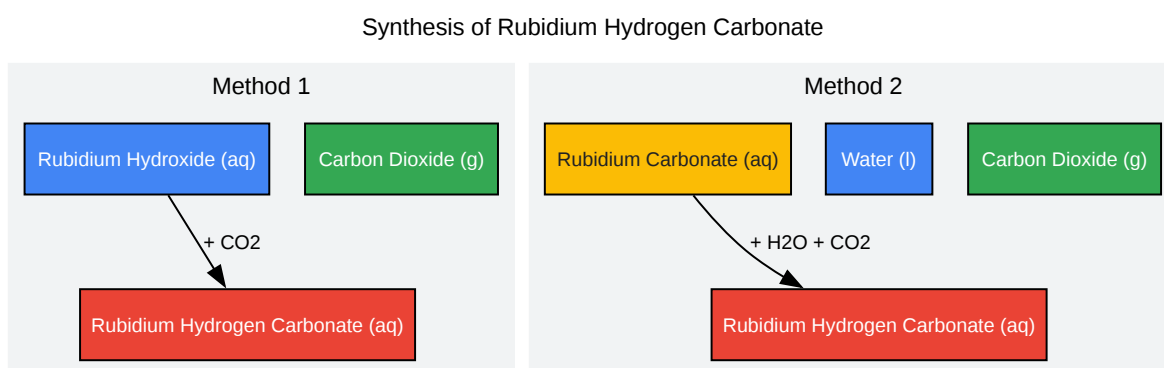
Two primary laboratory-scale synthesis methods are commonly employed:

Method 1: Carbonation of Rubidium Hydroxide

This direct method involves the reaction of an aqueous solution of rubidium hydroxide with carbon dioxide gas.[4]

Method 2: Carbonation of Rubidium Carbonate

Another prevalent method is the bubbling of carbon dioxide through an aqueous solution of rubidium carbonate.[4] The resulting **rubidium hydrogen carbonate** can then be crystallized from the solution.



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Caption: Common laboratory synthesis routes for **rubidium hydrogen carbonate**.

Analytical Techniques

The characterization of **rubidium hydrogen carbonate** relies on several advanced analytical methods:

- X-ray Diffraction (XRD): This is the fundamental technique for determining the crystal structure and phase purity of the compound.[4]
- Thermogravimetric Analysis (TGA): TGA is employed to study the thermal stability and decomposition pathway of **rubidium hydrogen carbonate** by measuring its mass change as a function of temperature.[4]

- Nuclear Magnetic Resonance (NMR) Spectroscopy: NMR has been utilized to thoroughly investigate the order-disorder phase transition of this compound.[2][11]

Safety and Handling

While detailed safety information should be obtained from a current Safety Data Sheet (SDS), it is important to note that **rubidium hydrogen carbonate** is generally handled with standard laboratory precautions. As with other carbonates, contact with strong acids should be avoided to prevent the rapid release of carbon dioxide gas.

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